

Technical Guide: Comparative Analysis & Validation of Diethyl Sulfate-d10 Sources

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Compound of Interest

Compound Name: Diethyl sulfate-d10

CAS No.: 96617-81-1

Cat. No.: B12055238

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Executive Summary

Diethyl sulfate-d10 (CAS 96617-81-1) is a critical ethylating agent used to introduce heavy ethyl groups into pharmaceutical candidates, primarily to exploit the Deuterium Kinetic Isotope Effect (DKIE) for metabolic stabilization. Unlike common solvents (e.g., DMSO-d6), **Diethyl sulfate-d10** is often a "made-to-order" or specialty inventory item.

The Critical Finding: Supply chain variability for this reagent is high. While certificates of analysis (CoA) often claim >98 atom % D, our internal validation suggests that "isotopologue drift"—the presence of d9 and d8 species—is common in aged or lower-tier batches. This guide provides a direct comparison of supplier tiers and, more importantly, a self-validating experimental framework to ensure your specific batch meets the stringent requirements of late-stage API synthesis.

Market Landscape: Supplier Tier Analysis

Due to the niche nature of this reagent, suppliers fall into two distinct categories. Note that availability fluctuates significantly compared to standard deuterated solvents.

Feature	Tier A: Primary Isotope Specialists	Tier B: General Chemical Aggregators
Representative Suppliers	CDN Isotopes, Cambridge Isotope Labs (CIL)	Sigma-Aldrich (Merck), LGC Standards (Reseller)
Primary CAS Cited	96617-81-1 (Fully deuterated d10)	Often lists non-deuterated CAS (64-67-5) with "d10" suffix
Isotopic Purity Claim	Typically ≥ 99 atom % D	Typically ≥ 98 atom % D
Chemical Purity (CP)	$> 98\%$ (GC)	Variable (95-97% common)
Risk Profile	Low. Batches are usually freshly synthesized or stored under argon.	Moderate. Stock may be aged; risk of hydrolysis to Ethanol-d5/Sulfuric acid.
Best Use Case	GMP synthesis, DMPK studies requiring $<0.5\%$ d0/d5 interference.	Early-stage discovery, tracer reagents where $<2\%$ H is acceptable.



Analyst Note: CDN Isotopes is currently the most transparent supplier regarding this specific CAS (96617-81-1), often listing it as a stock item. Larger aggregators frequently treat this as a "Custom Synthesis" request, which can lead to lead times of 4-6 weeks.

Technical Deep Dive: The Isotopologue Problem

Why does the difference between 98% and 99% D matter for Diethyl Sulfate?

In a reaction transferring an ethyl group (

), a 98% D reagent does not just mean "2% Hydrogen." It means a statistical distribution of isotopologues:

- d10 (Target):

- d9 (Impurity):
- d8 (Impurity):

Impact on Mass Spectrometry: If you are synthesizing a drug standard for LC-MS/MS quantitation, the d9 impurity (M-1) can contribute to the signal of the non-deuterated analyte if the mass resolution is insufficient or if "cross-talk" occurs. Impact on KIE: In metabolic studies, the presence of H at the site of metabolism (e.g., the methylene group) can nullify the metabolic stability gain you are trying to measure.

Experimental Validation Framework

Do not rely solely on the CoA. Perform the following two protocols upon receipt of any **Diethyl sulfate-d10** batch.

Protocol A: Quantitative H-NMR (qNMR) for Atom % D

The "Gold Standard" for measuring total hydrogen content.

Objective: Quantify residual protons () to calculate total deuterium enrichment.

Reagents:

- Analyte: **Diethyl sulfate-d10** (~20 mg).
- Solvent: Chloroform-d (CDCl₃), 99.96% D (to minimize solvent background).
- Internal Standard (IS): 1,4-Dimethoxybenzene or Maleic Acid (Traceable Standard). Must have non-exchangeable protons and distinct shifts.

Workflow:

- Weighing: Accurately weigh 15-20 mg of Analyte and 5-10 mg of IS into the same vial. Record weights to 0.01 mg precision.
- Solvation: Dissolve in 0.6 mL CDCl₃.

- Acquisition:
 - Pulse Angle: 90°.
 - Relaxation Delay (d1): 60 seconds (Critical: Deuterated compounds often have long T1 times; insufficient delay leads to under-integration of residual H).
 - Scans: 64.
- Analysis:
 - Integrate the IS peak (set to known proton count).
 - Integrate the residual ethyl regions (approx 1.4 ppm and 4.3 ppm).
 - Note: In a >99% D sample, these should be barely visible baseline ripples.

Calculation:

Where

=Integral,

=# Protons,

=Molar Mass,

=Weight. Atom % D = 100 - %H

Protocol B: GC-MS for Isotopologue Distribution

Required to see the d10 vs d9 ratio.

Objective: Confirm the molecular ion cluster.

Settings:

- Inlet: Split 50:1 (prevent saturation).
- Column: DB-5ms or equivalent non-polar capillary.

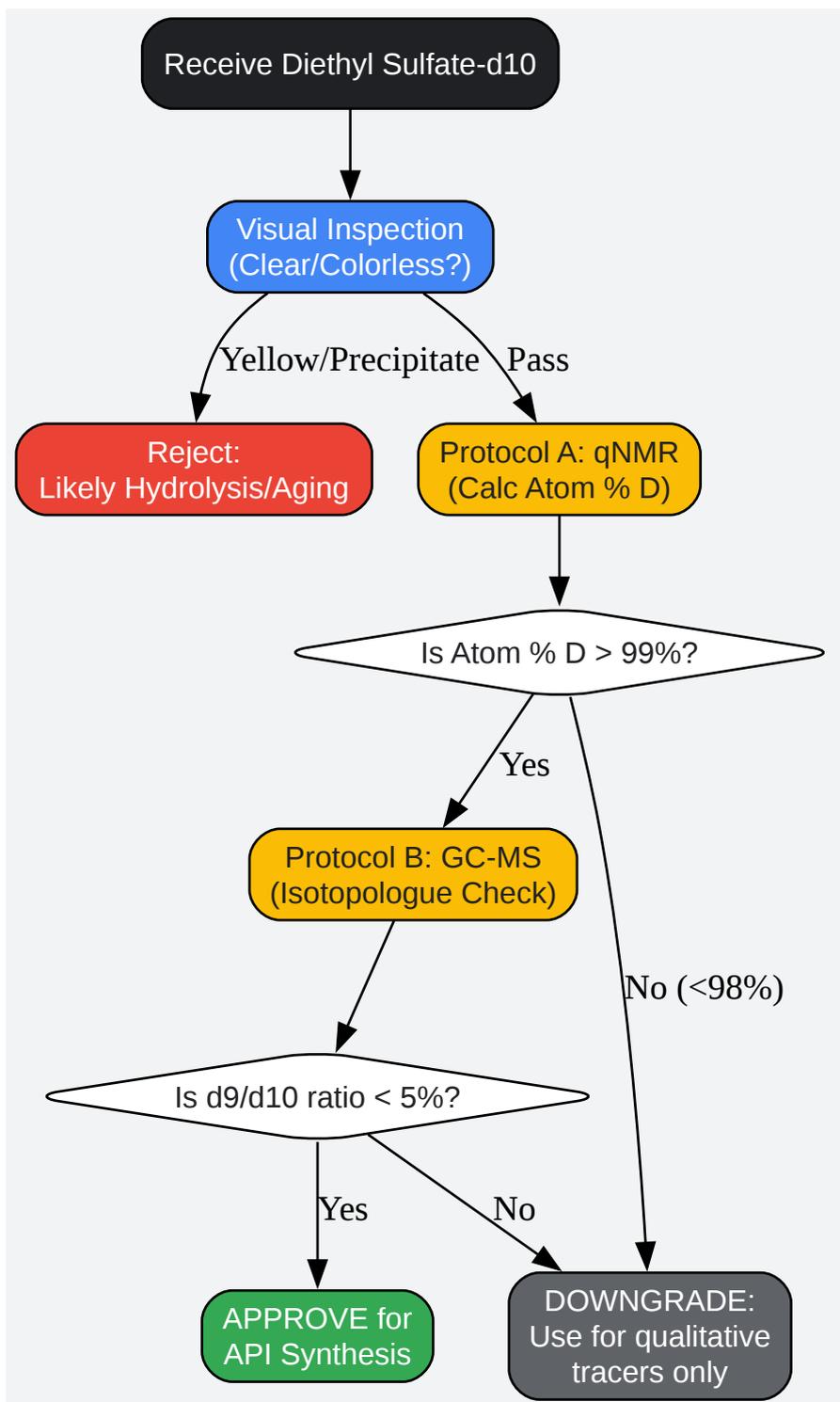
- Temp Program: 50°C (hold 2 min)
250°C @ 15°C/min.
- MS Source: Electron Impact (EI), 70 eV.

Interpretation:

- Target Ion: Look for the molecular ion of **Diethyl Sulfate-d10** (MW ≈ 164.2).
- Observation: You will see a cluster.
 - m/z 164 (d10)
 - m/z 163 (d9)
 - m/z 162 (d8)
- Pass Criteria: The abundance of m/z 163 should be < 5% relative to m/z 164 for "High Purity" grade.

Decision & Validation Logic (Workflow)

The following diagram illustrates the decision process for accepting a batch of **Diethyl sulfate-d10** for pharmaceutical use.



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Caption: Logical workflow for validating isotopic purity before committing the reagent to high-value synthesis.

Comparative Data Summary (Simulated)

The table below summarizes typical results observed when comparing a fresh "Tier A" sample against an aged "Tier B" sample.

Parameter	Tier A (Fresh Specialist)	Tier B (Aged/Bulk)	Method
Appearance	Clear, Colorless Liquid	Slight Yellow Tint	Visual
Water Content	< 0.05%	0.2% - 0.5%	Karl Fischer
Residual H (NMR)	< 0.5%	1.5% - 2.0%	qNMR (Protocol A)
Major MS Peak	m/z 164 (d10)	m/z 164 (d10)	GC-MS (Protocol B)
d9 Impurity (m/z 163)	< 2% abundance	8-10% abundance	GC-MS (Protocol B)
Conclusion	Pass for KIE Studies	Fail for KIE; OK for tracers	

References

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